

Aminoacetaldehyde dimethyl acetal molecular weight and density

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Aminoacetaldehyde dimethyl acetal*

Cat. No.: *B045213*

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An In-depth Technical Guide to **Aminoacetaldehyde Dimethyl Acetal**: Physicochemical Properties and Synthetic Applications

This guide provides essential physicochemical data, experimental protocols, and key synthetic applications for **aminoacetaldehyde dimethyl acetal**, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Data

Aminoacetaldehyde dimethyl acetal, also known as 2,2-dimethoxyethylamine, is a versatile organic compound used in various chemical syntheses. Its fundamental physical properties are summarized below.

Property	Value	Units	Notes
Molecular Weight	105.14[1][2][3]	g/mol	-
Density	0.965[3][4]	g/mL	at 25 °C
Chemical Formula	C4H11NO2[1][2][5]	-	-
CAS Number	22483-09-6[2][3][5]	-	-
Boiling Point	135-139[3]	°C	at 95 mmHg
Refractive Index	1.417[3]	-	at 20 °C

Experimental Protocols

Detailed methodologies for determining the key physical properties of **aminoacetaldehyde dimethyl acetal** are outlined below. These protocols represent standard laboratory procedures.

Protocol 1: Determination of Molecular Weight via the Dumas Method

This method is suitable for volatile liquids like **aminoacetaldehyde dimethyl acetal** and relies on the ideal gas law.^{[5][6][7]}

Objective: To determine the molecular weight of a volatile liquid by measuring the mass of its vapor of a known volume, temperature, and pressure.

Apparatus:

- A flask with a capillary cap (Dumas bulb)
- Analytical balance
- Large beaker (e.g., 1000 mL)
- Hot plate or Bunsen burner
- Thermometer
- Barometer
- Boiling chips

Procedure:

- Preparation: Clean and thoroughly dry the Dumas bulb and its cap. Weigh the empty, sealed bulb on an analytical balance and record its mass.
- Sample Introduction: Introduce approximately 5 mL of **aminoacetaldehyde dimethyl acetal** into the bulb.

- Vaporization: Place the bulb in a beaker of water with boiling chips, ensuring the water level is high enough to submerge most of the bulb. Heat the water to a gentle boil. The liquid in the bulb will vaporize and expel the air from within, with excess vapor escaping through the capillary tip.
- Equilibration: Continue heating until all the liquid in the bulb has turned to vapor. Maintain the bulb in the boiling water for an additional minute to ensure the vapor inside has reached thermal equilibrium with the boiling water. Record the temperature of the boiling water, which is taken as the temperature of the gas inside the bulb.
- Condensation: Remove the bulb from the water bath and allow it to cool to room temperature. The vapor inside will condense back into a liquid, and air will be drawn back into the bulb. Carefully dry the exterior of the bulb.
- Mass Measurement: Weigh the cooled bulb, cap, and the condensed liquid. Record this mass.
- Volume Measurement: To determine the volume of the bulb, fill it completely with water and weigh it. Subtract the mass of the empty bulb to find the mass of the water. Calculate the volume using the known density of water at the measured temperature.
- Pressure Measurement: Record the atmospheric pressure from a laboratory barometer.

Calculation: The molecular weight (M) is calculated using the ideal gas law equation: $M = \frac{mRT}{(PV)}$ Where:

- m = mass of the vapor (mass of bulb + condensed liquid - mass of empty bulb)
- R = ideal gas constant (e.g., 0.0821 L·atm/mol·K)
- T = temperature of the vapor in Kelvin
- P = atmospheric pressure in atm
- V = volume of the bulb in Liters

Protocol 2: Determination of Density using a Pycnometer

This method provides a precise measurement of the density of a liquid.

Objective: To accurately determine the density of **aminoacetaldehyde dimethyl acetal** by measuring the mass of a known volume using a pycnometer (density bottle).

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- Preparation: Clean and dry the pycnometer and its stopper thoroughly. Weigh the empty pycnometer and record its mass (m_1).
- Calibration with Water: Fill the pycnometer with distilled water and insert the stopper, allowing excess water to exit through the capillary. Place the filled pycnometer in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium. Remove the pycnometer, carefully dry the outside, and weigh it. Record this mass (m_2).
- Measurement with Sample: Empty and dry the pycnometer completely. Fill it with **aminoacetaldehyde dimethyl acetal**, stopper it, and equilibrate it in the constant temperature water bath as before. Dry the exterior and weigh it. Record this mass (m_3).

Calculation:

- Mass of water: $m_{\text{water}} = m_2 - m_1$
- Volume of pycnometer: $V = m_{\text{water}} / \rho_{\text{water}}$ (where ρ_{water} is the known density of water at the specific temperature).

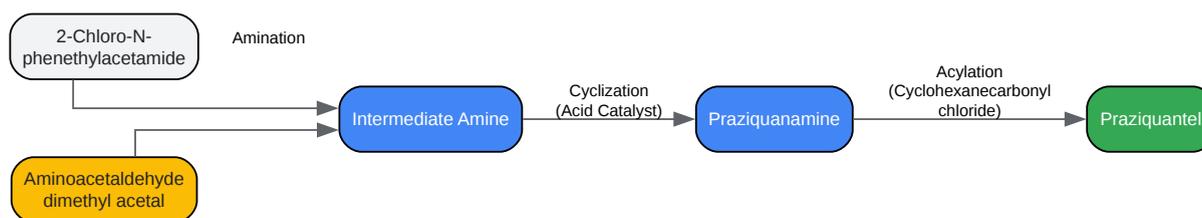
- Mass of sample liquid: $m_{\text{liquid}} = m_3 - m_1$
- Density of sample liquid (ρ_{liquid}): $\rho_{\text{liquid}} = m_{\text{liquid}} / V$

Synthetic Pathways and Logical Workflows

Aminoacetaldehyde dimethyl acetal serves as a crucial building block in the synthesis of various pharmaceuticals and advanced materials.

Synthesis of Praziquantel

Praziquantel is an anthelmintic drug. One synthetic route involves the reaction of 2-chloro-N-phenethylacetamide with **aminoacetaldehyde dimethyl acetal**, followed by cyclization and acylation.^{[8][9]}

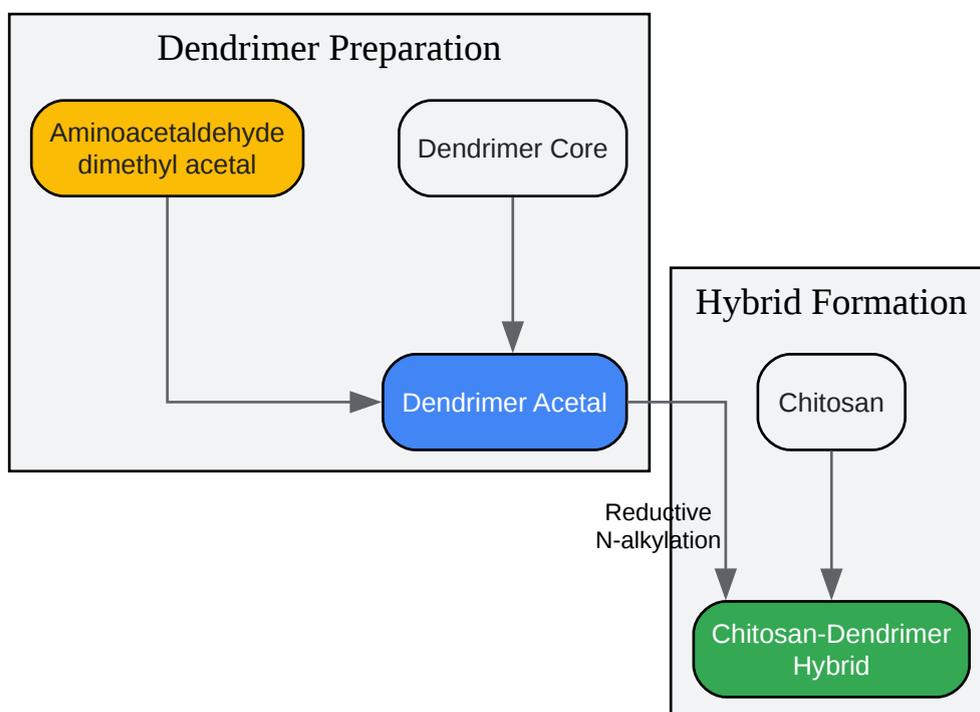


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Fig. 1: Synthetic workflow for Praziquantel.

Synthesis of Chitosan-Dendrimer Hybrids

Aminoacetaldehyde dimethyl acetal can be used to prepare dendrimer acetals, which then react with chitosan via reductive N-alkylation to form biodegradable hybrids for applications like drug delivery.^{[2][10][11]}



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Fig. 2: Logical workflow for Chitosan-Dendrimer hybrid synthesis.

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- To cite this document: BenchChem. [Aminoacetaldehyde dimethyl acetal molecular weight and density]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b045213#aminoacetaldehyde-dimethyl-acetal-molecular-weight-and-density>]

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